Comparative Analysis: (2R)-2-(fluoromethyl)piperazine dihydrochloride Efficacy Guide

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Compound of Interest	
Compound Name:	*(2R)-2-(fluoromethyl)piperazine dihydrochloride*
Cat. No.:	*B15051507*

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Executive Summary

This guide provides a technical comparative analysis of **(2R)-2-(fluoromethyl)piperazine dihydrochloride**, a specialized chiral building block used in medicinal chemistry. Unlike its non-fluorinated analog (2-methylpiperazine) or the bulkier trifluoromethyl variants, the (2R)-fluoromethyl moiety offers a precise "atomic edit" designed to modulate pKa and block metabolic soft spots without imposing significant steric penalties.[1]

This analysis evaluates its efficacy as a bioisostere in lead optimization, focusing on metabolic stability, acid-base dissociation (pKa), and synthetic utility.[1]

Part 1: Physicochemical & Efficacy Profile

The incorporation of a single fluorine atom into the C2-methyl group of the piperazine ring creates a unique electronic environment.[1] The following table contrasts the (2R)-fluoromethyl scaffold against the standard (2S)-methyl and the achiral piperazine.

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Table 1: Comparative Physicochemical Properties[1][2][3]

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Feature	(2R)-2-(fluoromethyl)piperazine	(2S)-2-methylpiperazine	Piperazine (Unsubstituted)	Impact on Drug Design
Structure	$C_5H_{11}FN_2 \cdot 2HCl$	$C_5H_{12}N_2$[1] · 2HCl	$C_4H_{10}N_2$[1] · 2HCl	F-Bioisostere: Mimics methyl size but alters electronics.
pKa (N1)	~8.4 - 8.8 (Est.)*	9.8	9.8	Lower Basicity: Reduces lysosomal trapping; improves passive permeability.
Metabolic Liability	Low	High	Moderate	Metabolic Blockade: C-F bond resists CYP450 oxidation at the -position.
Steric Volume	~22 $Å^3$	~18 $Å^3$	N/A	Minimal Steric Clash: Allows binding in tight pockets where $-CF_3$ (~40 $Å^3$) would fail.
Lipophilicity (LogD)	Lower (Dipolar C-F)	Higher (Lipophilic C-H)	Lowest	Solubility: Polar C-F bond enhances aqueous solubility compared to methyl.

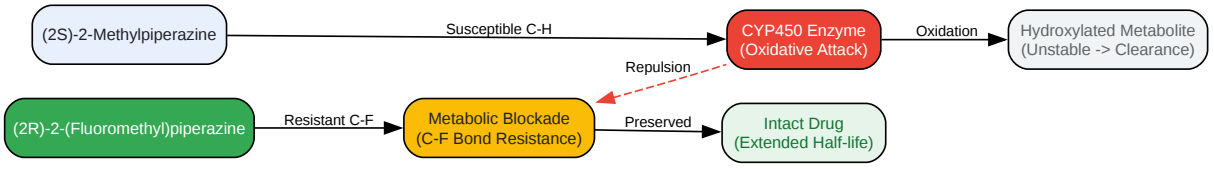
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*Note: The electron-withdrawing inductive effect (-I) of fluorine reduces the electron density on the adjacent amine, lowering the pKa by approximately 1.0–1.5 log units compared to the methyl analog.[1]

Part 2: Mechanistic Efficacy (The "Fluorine Effect") [1]

Metabolic Stability (The C-F Shield)

The primary efficacy driver for this scaffold is the prevention of oxidative dealkylation.[1] In 2-methylpiperazine, the methyl group is a "soft spot" for Cytochrome P450 (CYP) enzymes, leading to rapid clearance.[1] The C-F bond (approx. 116 kcal/mol) is stronger than the C-H bond (approx. 99 kcal/mol) and electronically repels the electrophilic heme iron of CYP450.[1]



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Figure 1: Mechanism of metabolic stabilization. The fluoromethyl group prevents the oxidative degradation pathway common to methyl-substituted piperazines.[1]

pKa Modulation & Permeability

The efficacy of the (2R)-fluoromethyl group extends to bioavailability. Standard piperazines are highly basic (pKa ~9.8), causing them to be fully protonated at physiological pH (7.4). This limits membrane permeability and can lead to hERG channel blockage.[1]

- Mechanism: The fluorine atom pulls electron density through the sigma bond (Inductive effect), lowering the pKa of the N1 nitrogen to the ~8.5 range.[1]
- Result: A higher fraction of the molecule exists in the neutral, membrane-permeable state at pH 7.4, enhancing oral bioavailability (F%) and blood-brain barrier (BBB) penetration.[1]

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Part 3: Experimental Protocols

Protocol A: Synthesis of (2R)-2-(fluoromethyl)piperazine dihydrochloride

Objective: To synthesize the fluorinated scaffold from a chiral precursor with high enantiomeric retention.

Reagents:

- (2R)-2-(Hydroxymethyl)piperazine-1,4-dicarboxylate (Boc-protected precursor)
- DAST (Diethylaminosulfur trifluoride) or Deoxo-Fluor®
- Dichloromethane (DCM), anhydrous
- 4M HCl in Dioxane[1]

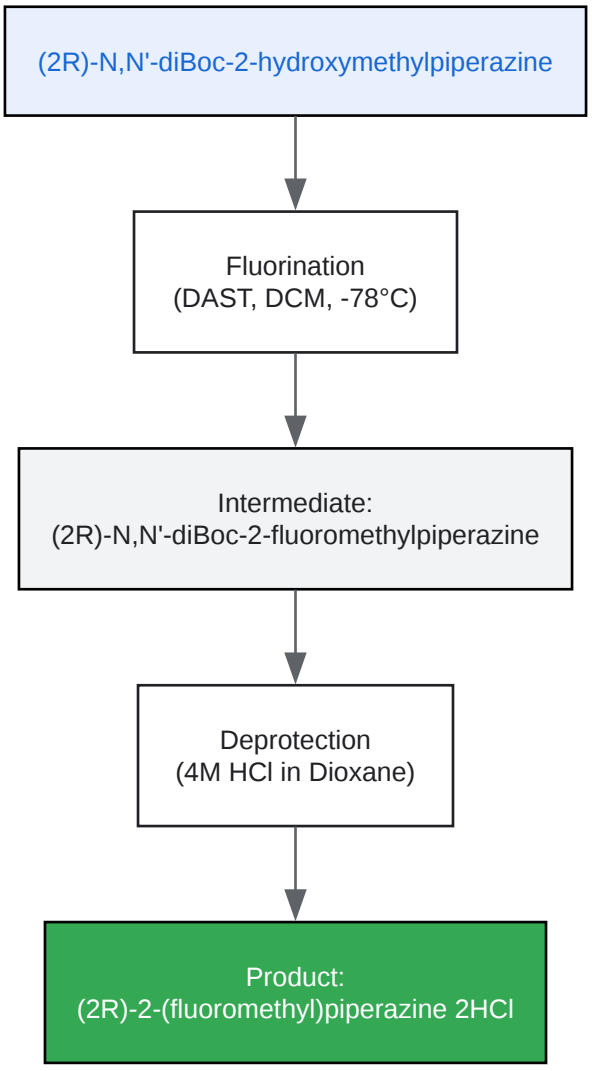
Workflow:

- Fluorodeoxygenation:
  - Dissolve (2R)-1,4-di-Boc-2-hydroxymethylpiperazine (1.0 eq) in anhydrous DCM at -78°C under nitrogen.
  - Dropwise add DAST (1.2 eq). Stir for 1 hour at -78°C, then warm to room temperature (RT) overnight.
  - Critical Step: The low temperature prevents elimination side-reactions (formation of exocyclic alkenes).
  - Quench with saturated $NaHCO_3$.[1] Extract with DCM, dry over $MgSO_4$, and concentrate.[1]
- Deprotection:
  - Dissolve the intermediate in 1,4-dioxane.[1]

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- Add 4M HCl in dioxane (10 eq) at 0°C. Stir at RT for 4 hours.
- Precipitate forms.[1] Filter and wash with diethyl ether.[1]

- Isolation:
  - Collect the white solid: **(2R)-2-(fluoromethyl)piperazine dihydrochloride**.
  - Yield Target: >85% over two steps.[1]



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Figure 2: Synthetic route for the conversion of the hydroxymethyl precursor to the fluoromethyl target.

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Protocol B: Enantiomeric Excess (ee) Determination

Objective: Validate the optical purity of the (2R) isomer against the (2S) isomer or racemate.[1]

- Derivatization: React the dihydrochloride salt with Benzoyl chloride (BzCl) and Triethylamine (TEA) to form the bis-benzamide derivative (improves UV detection and solubility).
- HPLC Conditions:
  - Column: Chiralpak AD-H or OD-H (Amylose/Cellulose based).
  - Mobile Phase: n-Hexane : Isopropanol (90:10).
  - Flow Rate: 1.0 mL/min.
  - Detection: UV @ 254 nm.[1]
- Validation:
  - Inject racemic standard to establish separation (Resolution Rs > 1.5).
  - Inject (2R)-sample. Calculate ee% using peak areas:

    .
  - Acceptance Criteria: ee > 98%.[1][2][3]

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